

Decoding the Certificate of Analysis for L-Theanine-d5: A Technical Guide

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Compound of Interest

Compound Name: *L-Theanine-d5*

Cat. No.: *B1145705*

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For researchers, scientists, and drug development professionals, understanding the quality and characteristics of isotopically labeled compounds is paramount for ensuring the accuracy and reproducibility of experimental results. **L-Theanine-d5**, a deuterated analog of the naturally occurring amino acid L-Theanine, is a valuable tool in pharmacokinetic and metabolic studies. This technical guide provides an in-depth explanation of the data presented in a typical Certificate of Analysis (CoA) for **L-Theanine-d5**, complete with detailed experimental protocols and visual representations of key concepts.

Introduction to L-Theanine-d5 and the Certificate of Analysis

L-Theanine is a non-proteinogenic amino acid found predominantly in tea leaves, known for its calming and neuroprotective effects. Its deuterated form, **L-Theanine-d5**, serves as an internal standard in quantitative bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), and as a tracer in metabolic research. The five deuterium atoms on the ethyl group provide a distinct mass shift, allowing for its differentiation from the endogenous, unlabeled L-Theanine.

A Certificate of Analysis is a formal document issued by a supplier that confirms a product meets its predetermined specifications. For **L-Theanine-d5**, the CoA provides critical data on its identity, purity, and isotopic enrichment, assuring its suitability for its intended scientific application.

Quantitative Data Summary

The following tables summarize the typical quantitative data found on a Certificate of Analysis for **L-Theanine-d5**.

Table 1: Identification and General Properties

Parameter	Specification
Product Name	L-Theanine-d5
Synonyms	N-ethyl-d5-L-glutamine
CAS Number	1217451-85-8
Molecular Formula	C ₇ H ₉ D ₅ N ₂ O ₃
Molecular Weight	179.23 g/mol
Appearance	White to off-white powder
Solubility	Soluble in water

Table 2: Purity and Isotopic Enrichment

Parameter	Specification	Test Method
Chemical Purity	≥98%	HPLC
Isotopic Purity (Atom % D)	≥99 atom % D	Mass Spectrometry, NMR
Enantiomeric Purity	≥98% L-enantiomer	Chiral HPLC
Residual Solvents	Conforms to USP <467>	GC-HS
Heavy Metals	≤10 ppm	ICP-MS

Experimental Protocols

This section details the methodologies for the key experiments cited in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

Objective: To determine the chemical purity of **L-Theanine-d5** by separating it from any non-labeled L-Theanine and other impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of solvent A (water with 0.1% formic acid) and solvent B (acetonitrile with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Sample Preparation: A known concentration of **L-Theanine-d5** is dissolved in the mobile phase.
- Analysis: The sample is injected, and the peak area of **L-Theanine-d5** is compared to the total area of all peaks to calculate the purity.

Mass Spectrometry for Isotopic Purity

Objective: To confirm the mass of **L-Theanine-d5** and determine the percentage of deuteration.

Methodology:

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ESI.
- Mass Analysis: The instrument is calibrated and set to scan for the expected mass-to-charge ratio (m/z) of the protonated **L-Theanine-d5** molecule ($[M+H]^+ \approx 180.15$) and unlabeled L-

Theanine ($[M+H]^+ \approx 175.12$).

- Sample Preparation: The sample is dissolved in a suitable solvent (e.g., 50:50 water:acetonitrile with 0.1% formic acid) and infused directly or via LC.
- Analysis: The relative intensities of the mass peaks corresponding to the deuterated and undeuterated species are used to calculate the isotopic enrichment.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation and Isotopic Purity

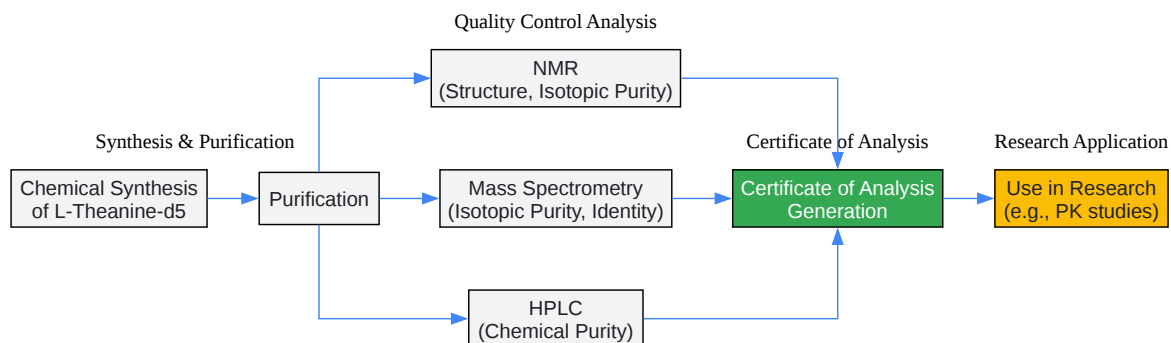
Objective: To confirm the chemical structure and the position of the deuterium labels.

Methodology:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterium oxide (D_2O).
- Experiments:
 - 1H NMR: The absence or significant reduction of signals corresponding to the ethyl group protons confirms successful deuteration.
 - ^{13}C NMR: The carbon signals of the deuterated ethyl group will show characteristic splitting patterns due to coupling with deuterium.
- Analysis: The integration of the remaining proton signals is compared to a reference standard to assess isotopic purity. The chemical shifts and coupling constants are compared to known spectra of L-Theanine to confirm the overall structure.

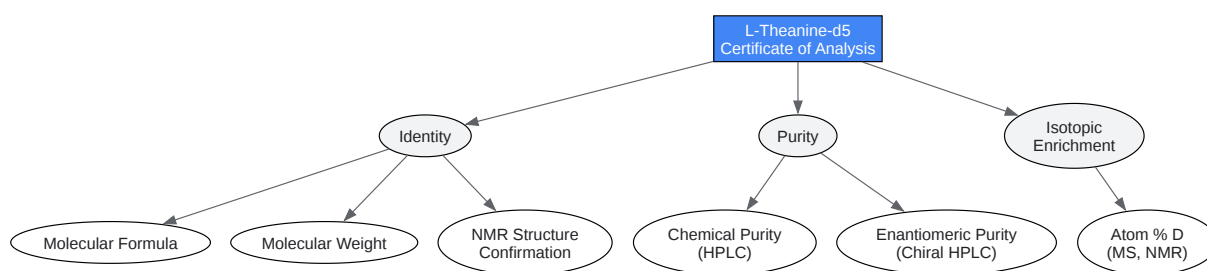
Visualizations

The following diagrams illustrate key workflows and concepts related to the analysis and application of **L-Theanine-d5**.



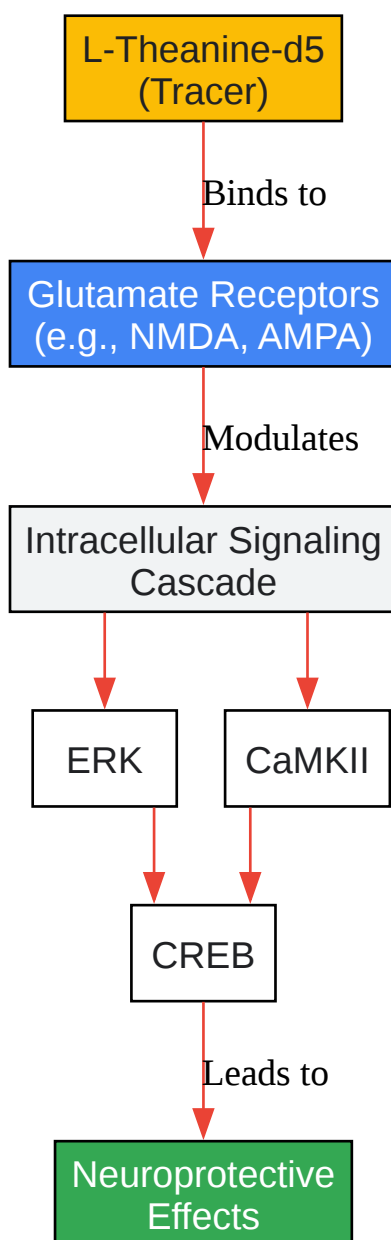
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Caption: Analytical workflow for **L-Theanine-d5** from synthesis to research application.



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Caption: Logical relationship of data on a Certificate of Analysis for **L-Theanine-d5**.



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Caption: Simplified signaling pathway of L-Theanine's interaction with glutamate receptors.

Conclusion

A thorough understanding of the Certificate of Analysis for **L-Theanine-d5** is crucial for its effective use in scientific research. The data on identity, chemical purity, and isotopic enrichment, validated by the detailed experimental protocols outlined in this guide, provide the necessary assurance of the quality and integrity of this important research tool. By carefully

interpreting the CoA, researchers can have confidence in the accuracy of their quantitative analyses and the validity of their conclusions in studies of L-Theanine's pharmacokinetics and biological effects.

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